

PART 1: The Metabolic Imperative: Why Chlorprothixene Sulfoxide Matters

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Compound of Interest

Compound Name: *Chlorprothixene sulfoxide*

CAS No.: 10120-63-5

Cat. No.: B155534

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In the biotransformation of xenobiotics, the metabolic fate of a parent drug dictates its therapeutic window and safety profile. Chlorprothixene undergoes extensive hepatic metabolism, with sulfoxidation being a major pathway.^[1] The resulting metabolite, **chlorprothixene sulfoxide**, often emerges as the predominant component found in plasma following administration of the parent drug. Consequently, its accurate identification and characterization are not merely academic exercises; they are critical for building a complete pharmacokinetic model and understanding the holistic in-vivo behavior of chlorprothixene.

The addition of a single oxygen atom to the thioxanthene nucleus fundamentally alters the molecule's physicochemical properties, such as polarity, which in turn affects its distribution, clearance, and potential for off-target interactions. Therefore, a precise definition of its structure and molecular weight is the foundational step for any further investigation.

PART 2: Core Molecular Attributes of Chlorprothixene Sulfoxide

The transformation from chlorprothixene to its sulfoxide is a targeted oxidation event. This section provides the definitive chemical structure and corresponding molecular weights, which

are essential for analytical identification.

Chemical Structure Elucidation

The IUPAC name of the parent compound is (Z)-3-(2-chloro-9H-thioxanthen-9-ylidene)-N,N-dimethylpropan-1-amine.^[1] The metabolic process of sulfoxidation introduces an oxygen atom onto the sulfur atom of the tricyclic thioxanthene core. This leads to the systematic name for the metabolite: (3Z)-3-(2-Chloro-10-oxido-9H-thioxanthen-9-ylidene)-N,N-dimethyl-1-propanamine.^[2]

The diagram below illustrates this structural transformation.

Caption: Metabolic oxidation of Chlorprothixene to **Chlorprothixene Sulfoxide**.

Molecular Formula and Weight

The addition of one oxygen atom to the molecular formula of chlorprothixene ($C_{18}H_{18}ClNS$) yields the formula for the sulfoxide metabolite.^[1] All quantitative mass data are summarized in the table below. This data is pivotal for configuring analytical instrumentation, particularly mass spectrometers, for targeted analysis.

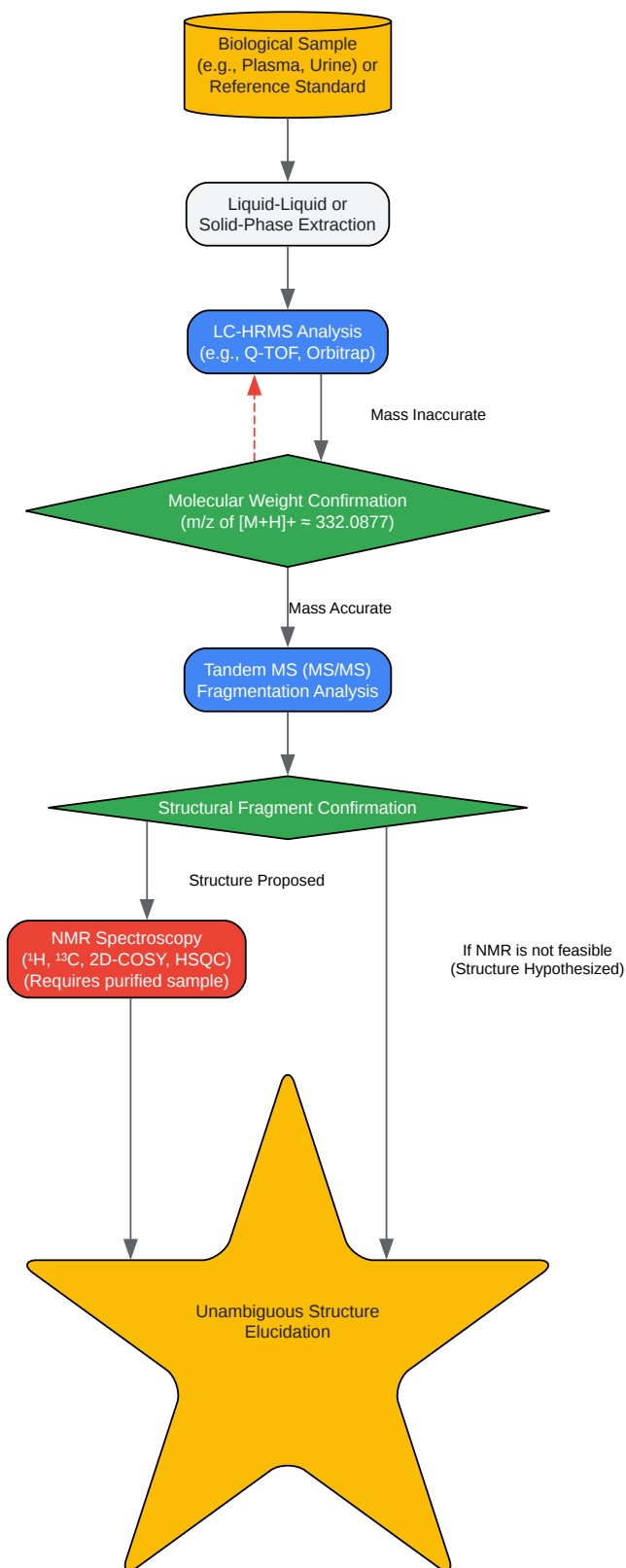
Property	Chlorprothixene (Parent)	Chlorprothixene Sulfoxide (Metabolite)	Justification
Molecular Formula	C ₁₈ H ₁₈ ClNS	C ₁₈ H ₁₈ ClNOS	Addition of one Oxygen atom.
Average Molecular Weight	315.86 g/mol	331.86 g/mol	Calculated based on isotopic natural abundance.
Monoisotopic Mass	315.0848 Da	331.0799 Da	Exact mass of the most abundant isotopes (e.g., ¹² C, ¹ H, ³⁵ Cl, ¹⁴ N, ¹⁶ O, ³² S); critical for High-Resolution Mass Spectrometry (HRMS).

PART 3: Experimental Verification Protocols

Theoretical data requires empirical validation. The following protocols outline a self-validating system for confirming the identity of **chlorprothixene sulfoxide** in a biological matrix or as a reference standard.

Workflow for Metabolite Identification

The logical flow for identifying and confirming the structure of a metabolite like **chlorprothixene sulfoxide** relies on orthogonal analytical techniques, primarily chromatography coupled with mass spectrometry and NMR.



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Caption: A logical workflow for the analytical identification of **chlorprothixene sulfoxide**.

Protocol: Molecular Weight Confirmation by LC-HRMS

Objective: To confirm the elemental composition of the metabolite by obtaining a high-resolution, accurate mass measurement.

- Sample Preparation:
 - For plasma samples, perform a protein precipitation with cold acetonitrile (3:1 v/v, acetonitrile:plasma).
 - Vortex and centrifuge at >12,000 x g for 10 minutes.
 - Transfer the supernatant and evaporate to dryness under a stream of nitrogen.
 - Reconstitute in a mobile phase-compatible solvent (e.g., 50:50 water:acetonitrile).
- Chromatographic Separation (HPLC/UPLC):
 - Column: A reversed-phase C18 column (e.g., Waters Acquity UPLC BEH C18, 1.7 μ m, 2.1 x 50 mm) is a robust starting point.
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: A typical gradient would run from 5% B to 95% B over several minutes to ensure separation from the parent drug and other metabolites.
 - Flow Rate: 0.4 mL/min.
 - Column Temperature: 40 °C.
- High-Resolution Mass Spectrometry Detection:
 - Ionization: Electrospray Ionization in Positive Mode (ESI+).
 - Acquisition Mode: Full Scan MS from m/z 100-800.
 - Targeted Ion: The protonated molecule, $[M+H]^+$.

- Theoretical m/z: 332.0877 (for $C_{18}H_{19}ClNOS^+$).
- Acceptance Criterion: The measured mass should be within 5 ppm of the theoretical mass. This high degree of accuracy provides strong evidence for the proposed elemental formula.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 667467, Chlorprothixene. Retrieved from [\[Link\]](#)
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Sources

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- 2. Chlorprothixene Sulfoxide Oxalate | CAS 1391062-41-1 | SCBT - Santa Cruz Biotechnology [scbt.com]
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